

solubility of DMTr-LNA-5MeU-3-CED-phosphoramidite in acetonitrile

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Compound of Interest

Compound Name: *DMTr-LNA-5MeU-3-CED-phosphoramidite*

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An In-depth Technical Guide on the Solubility of **DMTr-LNA-5MeU-3-CED-phosphoramidite** in Acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **DMTr-LNA-5MeU-3-CED-phosphoramidite** in acetonitrile, a critical parameter for its application in oligonucleotide synthesis. While specific quantitative solubility data in acetonitrile is not readily available in public literature, this document consolidates information from technical data sheets and general knowledge of LNA and modified phosphoramidite chemistry to provide practical guidance.

Introduction to DMTr-LNA-5MeU-3-CED-phosphoramidite

DMTr-LNA-5MeU-3-CED-phosphoramidite is a modified nucleoside building block used in the synthesis of Locked Nucleic Acid (LNA) oligonucleotides. The LNA modification confers enhanced thermal stability and binding affinity to the resulting oligonucleotide, making it a valuable tool in various research, diagnostic, and therapeutic applications. Accurate knowledge of its solubility in acetonitrile, the standard solvent for oligonucleotide synthesis, is essential for efficient and reliable synthesis.

Data Presentation: Solubility Overview

The following table summarizes the known solubility of **DMTr-LNA-5MeU-3-CED-phosphoramidite** and related compounds. It is important to note that most nucleoside phosphoramidites are soluble in acetonitrile, which is the common solvent for DNA synthesis.^[1]

Compound	Solvent	Solubility	Concentration for Synthesis	Notes
DMTr-LNA-5MeU-3-CED-phosphoramidite	Acetonitrile	Assumed Soluble	0.05 M - 0.1 M	Generally, LNA phosphoramidites are soluble in anhydrous acetonitrile to standard concentrations. [2]
DMTr-LNA-5MeU-3-CED-phosphoramidite	DMSO	Sparingly soluble: 1-10 mg/ml	Not Applicable	Data from technical information sheet. [3]
DMTr-LNA-5MeU-3-CED-phosphoramidite	Ethanol	Sparingly soluble: 1-10 mg/ml	Not Applicable	Data from technical information sheet. [3]
General LNA phosphoramidites (except 5-Me-C)	Anhydrous Acetonitrile	Soluble to standard concentrations	0.1 M	The 5-Me-C variant requires a 25% THF/acetonitrile solution for dissolution. [2]
Most nucleoside phosphoramidites	Acetonitrile	Generally Soluble	0.05 M - 0.1 M	Acetonitrile is the standard solvent for DNA synthesis. [1] Some lipophilic amidites may require dichloromethane. [1]

Experimental Protocols

Protocol for Preparation of a 0.1 M Solution of DMTr-LNA-5MeU-3-CED-phosphoramidite in Anhydrous Acetonitrile for Oligonucleotide Synthesis

This protocol outlines the standard procedure for dissolving phosphoramidites for use in automated oligonucleotide synthesizers. The key to success is the use of anhydrous solvent to prevent hydrolysis of the phosphoramidite.

Materials:

- **DMTr-LNA-5MeU-3-CED-phosphoramidite** (crystalline solid)
- Anhydrous acetonitrile (CH_3CN), synthesis grade (water content < 30 ppm, preferably < 10 ppm)[1]
- Activated 3Å molecular sieves
- Inert gas (Argon or Nitrogen)
- Appropriate glass vial with a septum-sealed cap

Procedure:

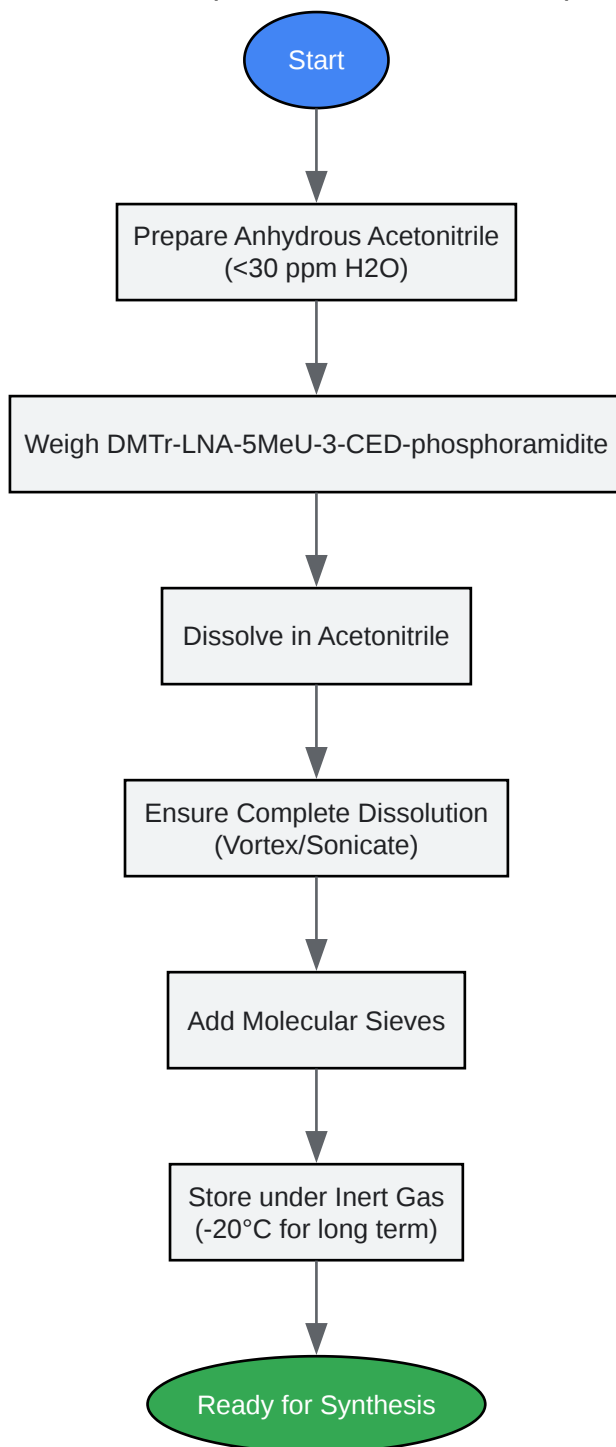
- Preparation of Anhydrous Acetonitrile: If not purchased as such, dry acetonitrile by passing it through a column of activated alumina or by refluxing over calcium hydride followed by distillation. Store the dried solvent over activated 3Å molecular sieves for at least 24 hours before use.[1][4]
- Weighing the Phosphoramidite: In a controlled environment with low humidity, accurately weigh the required amount of **DMTr-LNA-5MeU-3-CED-phosphoramidite**. The molecular weight is 772.8 g/mol.[3] For a 1 ml 0.1 M solution, 77.28 mg would be required.
- Dissolution:
 - Transfer the weighed phosphoramidite to the glass vial.

- Using a syringe, add the calculated volume of anhydrous acetonitrile to the vial.
- Seal the vial with the septum cap.
- Ensuring Complete Dissolution: Gently swirl or vortex the vial to dissolve the solid. If necessary, sonication can be used to aid dissolution.^[5]
- Final Drying: Add a small amount of activated 3Å molecular sieves to the bottom of the vial to ensure the solution remains anhydrous.^[1]
- Storage: Flush the vial with an inert gas before sealing tightly. The solution is stable for 2-3 days at room temperature in the synthesizer.^[6] For longer-term storage, it is recommended to store the solution at -20°C.

Mandatory Visualizations

Logical Workflow for Phosphoramidite Solution Preparation

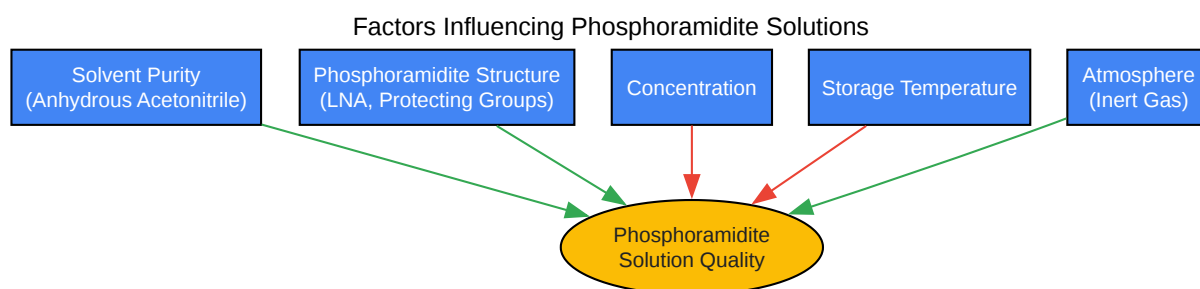
Workflow for Phosphoramidite Solution Preparation



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Caption: A flowchart illustrating the key steps for preparing a phosphoramidite solution for oligonucleotide synthesis.

Factors Affecting Phosphoramidite Solubility and Stability



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Caption: A diagram showing the primary factors that impact the solubility and stability of phosphoramidite solutions.

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